Technical Guide: Spectroscopic Characterization of 2-Isopropyl-5-methylhexyl Acetate

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Compound of Interest

Compound Name:	*2-Isopropyl-5-methylhexyl acetate*
CAS No.:	*40853-55-2*
Cat. No.:	*B1582182*

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Molecular Identity & Significance

2-Isopropyl-5-methylhexyl acetate is the saturated derivative of Lavandulyl acetate, a key terpene ester found in lavender oils. In its tetrahydro form, the molecule serves as a stable, substantive fragrance ingredient and a specific biomarker in the analysis of Capsicum species and hydrogenated essential oils.

- IUPAC Name: (5-methyl-2-propan-2-ylhexyl) acetate[1]
- Common Name: Tetrahydrolavandulyl acetate[1][2]
- CAS Registry Number: 40853-55-2[1][2]
- Molecular Formula: $C_{12}H_{24}O_2$
- Molecular Weight: 200.32 g/mol [1]

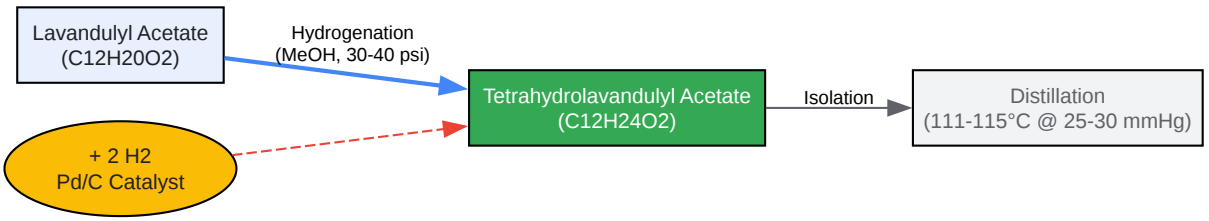
Synthesis & Origin

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The primary route to high-purity **2-isopropyl-5-methylhexyl acetate** is the catalytic hydrogenation of Lavandulyl acetate.[3] This process saturates the isopropenyl and alkenyl double bonds, resulting in a chemically stable saturated ester.

Reaction Pathway

The transformation involves the reduction of unsaturation at the C2-substituent and the C4-C5 position of the parent lavandulyl skeleton.



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Figure 1: Catalytic hydrogenation pathway for the synthesis of Tetrahydrolavandulyl acetate from Lavandulyl acetate.

Spectroscopic Data Analysis

The following data sets represent the consensus values for the structural identification of the target molecule.

Mass Spectrometry (GC-MS)

Ionization Mode: Electron Impact (EI, 70 eV) The mass spectrum is characterized by a weak molecular ion and a dominant fragmentation pathway driven by the acetate group (McLafferty rearrangement and loss of acetic acid).

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m/z Peak	Intensity	Assignment / Fragment
200	Weak	[M]+ Molecular Ion
140	Medium	[M - 60]+ Loss of Acetic Acid ($C_{10}H_{20}$ alkene)
125	Medium	[M - 60 - 15]+ Loss of Methyl from alkene
43	Base (100%)	[CH_3CO]+ Acetyl cation (Diagnostic for acetates)
57, 71	High	Alkyl chain fragments (Isopropyl/Isohexyl)

Interpretation Logic:

- M+ (200): Confirms the molecular weight of the saturated ester.
- m/z 43: The base peak at 43 is the hallmark of an acetate ester (

).
- m/z 140: The loss of 60 Da (Acetic Acid,

) is the primary elimination pathway for alkyl acetates, leaving the hydrocarbon chain (

).

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the ester functionality and the branched aliphatic chain.

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Frequency (cm^{-1})	Vibration Mode	Structural Indication
1735 - 1745	C=O Stretch	Saturated Ester Carbonyl (Strong)
1235 - 1245	C-O Stretch	Acetate C-O-C asymmetric stretch
2950 - 2860	C-H Stretch	Aliphatic CH_3, CH_2, CH (Strong)
1380 & 1365	C-H Bend	Gem-dimethyl doublet (Isopropyl group signature)

Diagnostic Note: The "gem-dimethyl" doublet around 1380/1365 cm^{-1} is critical for confirming the presence of the isopropyl and terminal dimethyl groups in the tetrahydrolavandulyl skeleton.

Nuclear Magnetic Resonance (NMR)

NMR provides the definitive structural proof, distinguishing the branched isomer from linear isomers.

^1H NMR (400 MHz, $CDCl_3$)

Chemical shifts are reported relative to TMS (δ 0.0).

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Shift (δ ppm)	Multiplicity	Integral	Assignment
4.01	Doublet (J ≈ 6 Hz)	2H	-CH_2-O- (C1 protons)
2.05	Singlet	3H	CH_3-CO- (Acetate methyl)
1.65	Multiplet	1H	-CH- (C2 methine, beta to oxygen)
1.50	Multiplet	1H	-CH- (C5 methine)
0.85 - 0.95	Overlapping Doublets	12H	CH_3 groups (Isopropyl & Terminal)
1.10 - 1.40	Multiplets	4H	-CH_2- (Chain C3, C4)

^{13}C NMR (100 MHz, $CDCl_3$)

- Carbonyl: ~171.0 ppm
- Alpha-Carbon (CH_2-O): ~67.0 ppm
- Methine Carbons: ~35-40 ppm (Branch points)
- Acetate Methyl: ~21.0 ppm
- Alkyl Methyls: ~19-22 ppm

Experimental Protocols

Protocol A: Sample Preparation for GC-MS

To ensure accurate identification without column overload or carryover.

- Solvent: Dilute 10 µL of the neat ester in 1.0 mL of HPLC-grade Hexane or Dichloromethane.
- Concentration: Target approx. 100 ppm.
- Filtration: Pass through a 0.45 µm PTFE syringe filter to remove particulates.

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- Injection: 1.0 µL splitless (or 10:1 split depending on sensitivity).

Protocol B: Purification via Vacuum Distillation

If synthesizing from lavandulyl acetate, purification is required to remove unreacted starting material.

- Apparatus: Short-path distillation head with a Vigreux column.
- Pressure: Establish a vacuum of 25-30 mmHg.
- Collection:
  - Foreshot: Discard fractions boiling below 110°C.
  - Main Fraction: Collect distillate between 111°C and 115°C.
- Validation: Check purity via GC-FID; target >98%.

References

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